

# A Comprehensive Technical Guide to Triethylammonium Acetate

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## Compound of Interest

Compound Name: Triethylammonium acetate

Cat. No.: B1206457

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides an in-depth look at **triethylammonium acetate**, a versatile ion-pairing reagent and buffer, detailing its fundamental properties and formation.

## Core Molecular Data

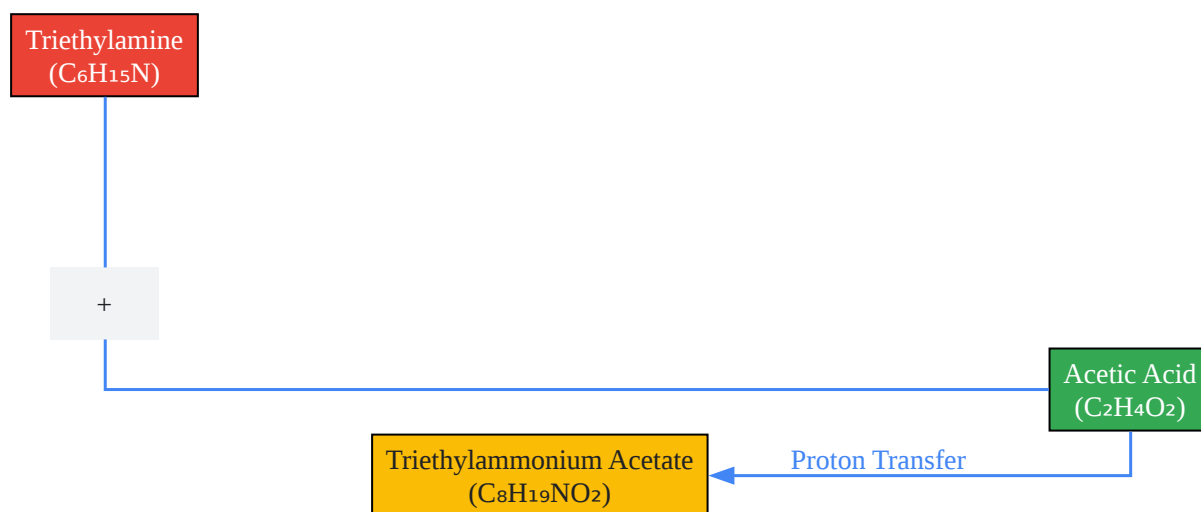
**Triethylammonium acetate** is an ammonium salt formed from the reaction of triethylamine and acetic acid. A summary of the molecular weights and formulas of these compounds is presented below for easy reference and comparison.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
Triethylamine	C <sub>6</sub> H <sub>15</sub> N	101.19[1][2][3][4]
Acetic Acid	C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	60.05[5][6][7][8][9]
Triethylammonium Acetate	C <sub>8</sub> H <sub>19</sub> NO <sub>2</sub>	161.24[10][11]

## Formation Pathway

The creation of **triethylammonium acetate** is a straightforward acid-base reaction. The lone pair of electrons on the nitrogen atom of triethylamine (a weak base) deprotonates the carboxylic acid group of acetic acid (a weak acid). This transfer of a proton results in the

formation of the triethylammonium cation and the acetate anion, which are then ionically bonded.



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Figure 1: Formation of **Triethylammonium Acetate**.

## Experimental Protocols

Preparation of 0.1 M **Triethylammonium Acetate** Buffer (pH 7.0)

A common application of **triethylammonium acetate** is in the preparation of a buffer solution, often used in high-performance liquid chromatography (HPLC).

Materials:

- Glacial Acetic Acid
- Triethylamine
- Deionized Water
- pH meter

- Volumetric flask (1 L)
- Magnetic stirrer and stir bar

Procedure:

- To a 1 L volumetric flask containing approximately 950 mL of deionized water, add 5.6 mL of glacial acetic acid.
- While stirring the solution, slowly add 13.86 mL of triethylamine.
- Allow the solution to mix thoroughly.
- Calibrate the pH meter and measure the pH of the solution.
- Adjust the pH to 7.0 by adding small aliquots of diluted acetic acid or triethylamine as needed.
- Once the desired pH is reached, bring the final volume to 1 L with deionized water.
- Filter the buffer through a 0.22  $\mu\text{m}$  filter before use in HPLC applications to remove any particulate matter.

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## References

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